

oxolinic acid mechanism of action Gram-negative bacteria

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Compound Focus: Oxolinic Acid

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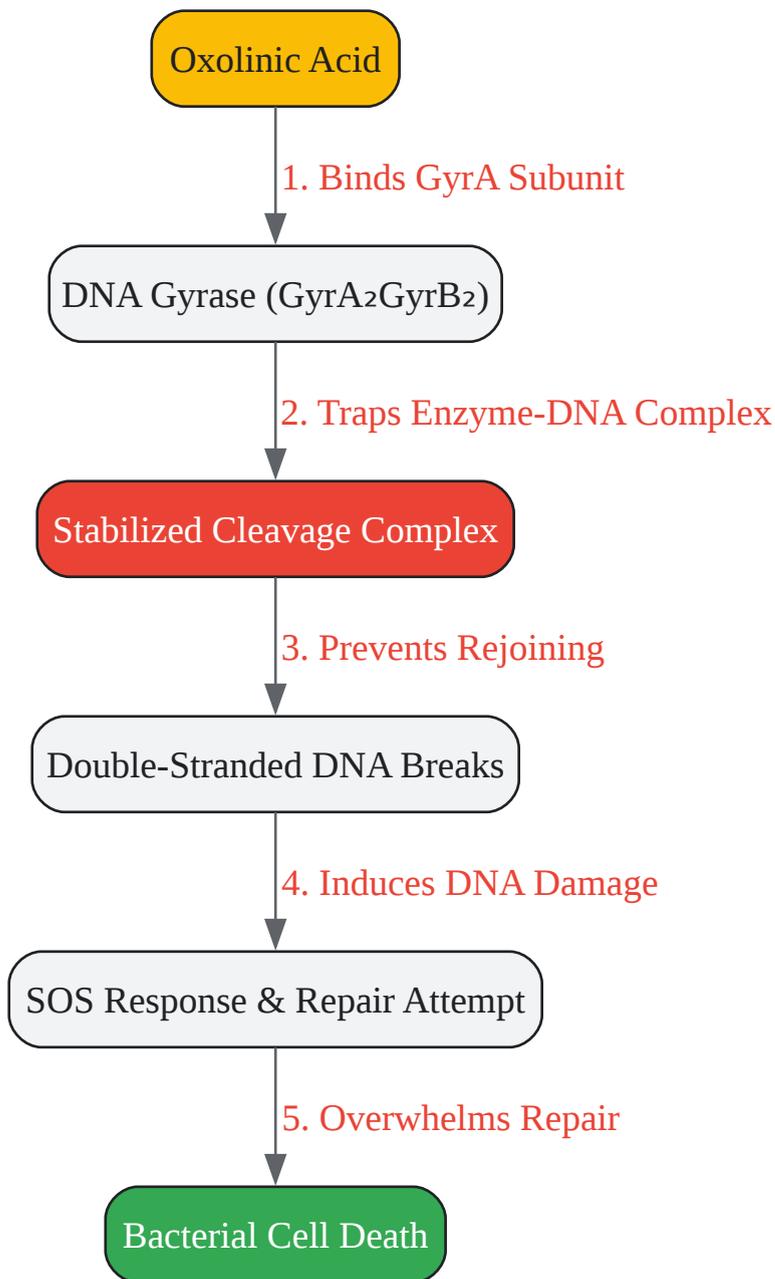
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Detailed Mechanism of Action

The antibacterial effect of **oxolinic acid** stems from its action on DNA topology.

- **Enzyme Poisoning:** **Oxolinic acid** is a "topoisomerase poison." It does not block DNA gyrase activity but rather traps the enzyme in a stable complex with cleaved DNA. This prevents the resealing of double-stranded breaks introduced during the enzyme's normal supercoiling cycle [1] [2].
- **Stoichiometry:** Two molecules of **oxolinic acid** are required to intercalate at the cleaved DNA scissile bonds, physically blocking the ligation step of the catalytic cycle [2].
- **Cascade to Cell Death:** When the replication fork collides with these stabilized "cleavage complexes," it causes irreversible DNA fragmentation, inducing the SOS stress response and ultimately leading to bacterial cell death [1].

The following diagram illustrates this multi-step mechanism of action.



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Mechanisms of Resistance

Bacterial resistance to **oxolinic acid** primarily occurs through target site mutations.

- **Target-Mediated Resistance:** This is the most common and significant mechanism. Mutations occur in the QRDR of the **gyrA** gene, reducing the drug's binding affinity [3] [2] [4].

- **Specific Resistance Mutations:** The table below catalogs key amino acid substitutions in GyrA linked to **oxolinic acid** resistance in various Gram-negative pathogens.

Bacterial Pathogen	Amino Acid Substitution in GyrA	Observed Resistance Level	Citation
<i>Burkholderia glumae</i>	Ser83 → Arg	Moderate Resistance (MIC: 50 µg/ml)	[3]
<i>Burkholderia glumae</i>	Ser83 → Ile	High Resistance (MIC: ≥100 µg/ml)	[3]
<i>Erwinia amylovora</i>	Ser83 → Arg	Resistant Mutant	[4]
<i>Erwinia amylovora</i>	Gly81 → Cys	Resistant Mutant	[4]

- **Other Resistance Pathways:** Bacteria may also develop resistance through **efflux pumps** that expel the drug or, less commonly, through **plasmid-encoded factors** that protect the target [5] [2].

Experimental Protocols for Investigation

For researchers studying **oxolinic acid**, here are methodologies for investigating its mechanism and resistance.

Determining Minimum Inhibitory Concentration (MIC)

- **Purpose:** To quantify the in vitro antibacterial activity and establish baseline susceptibility.
- **Method:** Use standardized agar or broth dilution methods [6] [3]. Prepare serial dilutions of **oxolinic acid** in the growth medium, inoculate with a standardized bacterial suspension (~10⁵ CFU/spot), and incubate. The MIC is the lowest concentration that completely inhibits visible growth [6].

Generating and Isolating Resistant Mutants

- **Purpose:** To study resistance mechanisms in a controlled setting.

- **Method:** Use **progressive antibiotic exposure**. Plate a high density of wild-type bacteria (e.g., $\sim 10^{10}$ CFU) on agar containing **oxolinic acid** at a concentration just below the MIC (e.g., 0.5× MIC). Incubate and select surviving colonies. Sequentially passage these resistant mutants on plates with increasing (e.g., 2-fold) antibiotic concentrations to select for higher-level resistance [4].

Identifying Resistance Mutations

- **Purpose:** To confirm the genetic basis of resistance.
- **Method:**
 - **PCR Amplification:** Design primers to amplify the QRDR of the *gyrA* gene [3] [4].
 - **DNA Sequencing:** Sequence the purified PCR products.
 - **Sequence Analysis:** Compare the sequences of resistant mutants to the wild-type strain to identify nucleotide changes leading to amino acid substitutions [3].

Pharmacological and Clinical Notes

- **Spectrum of Activity:** **Oxolinic acid** is primarily effective against Gram-negative bacteria, including pathogens like *Escherichia coli* and *Pseudomonas aeruginosa*. It has limited activity against Gram-positive bacteria and anaerobes [5] [6].
- **Clinical and Veterinary Use:** While its human clinical use has declined due to resistance and newer alternatives, **oxolinic acid** is still used in aquaculture to control bacterial infections in fish [5] [6].

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